

# Differentiating Softwood and Hardwood Combustion: A Guide to Using Levoglucosan and Mannosan Ratios

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## Compound of Interest

Compound Name: Levoglucosan

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The accurate identification of emission sources is critical for air quality management and climate modeling. Biomass burning is a significant contributor to atmospheric aerosols, and distinguishing between the types of biomass being burned, such as softwood and hardwood, provides crucial information for source apportionment studies. This guide provides an objective comparison of the use of **levoglucosan** to mannosan ratios as a chemical tracer for this purpose, supported by experimental data and detailed methodologies.

## Principle of Differentiation

**Levoglucosan**, mannosan, and galactosan are monosaccharide anhydrides produced from the thermal breakdown of cellulose and hemicellulose during biomass combustion.[1][2]

**Levoglucosan** is the most abundant of these and serves as a general tracer for biomass burning.[3][4] However, the relative proportions of these isomers, particularly the ratio of **levoglucosan** to mannosan (LG/MN), can effectively differentiate between the combustion of softwoods and hardwoods.[5][6] This is because the composition of hemicellulose, a major source of mannosan, differs significantly between these two types of wood. Hardwoods have a lower content of mannan (a polymer of mannose) in their hemicellulose compared to softwoods, resulting in a higher **levoglucosan** to mannosan ratio in hardwood smoke.

## Comparative Analysis of Levoglucosan/Mannosan Ratios

The **levoglucosan**-to-mannosan ratio is a widely used metric to distinguish between emissions from the burning of different types of biomass.<sup>[5]</sup> The table below summarizes experimentally determined LG/MN ratios for various softwood and hardwood species from different studies. These values demonstrate a clear distinction between the two wood types, with hardwoods generally exhibiting significantly higher ratios.

Wood Type	Species/Category	Levoglucosan/Mannosan (LG/MN) Ratio	Reference
Softwood	Mixed Softwoods	2.5 - 3.5	<sup>[7]</sup>
Wood chips (softwood)	1.7	<sup>[7]</sup>	
Softwood	~3 - 5	<sup>[6]</sup>	
Hardwood	Mixed Hardwoods	14 - 17	<sup>[7]</sup>
Generic Hardwood	> 15	<sup>[5]</sup>	
Mixed Fuels	Mixed softwood and hardwood	6.2	<sup>[8]</sup>
Urban Aerosol (Winter - Mixed Burning)	5.3 - 8.9	<sup>[4]</sup>	
Other Biomass	Crop Residues	High (similar to hardwood)	<sup>[5]</sup>

Note: The variability in reported ratios can be influenced by factors such as combustion conditions (e.g., temperature, efficiency) and the specific analytical methods employed.<sup>[1][7]</sup>

## Experimental Protocol: Quantification of Levoglucosan and Mannosan in Aerosol Samples

The following is a generalized protocol for the extraction, derivatization, and analysis of **levoglucosan** and mannosan in atmospheric aerosol samples collected on quartz fiber filters. This protocol is a synthesis of methods described in the scientific literature.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

#### 1. Sample Extraction:

- A portion of the quartz fiber filter is placed in a clean extraction vessel.
- An internal standard (e.g., sedoheptulosan or 1-phenyl dodecane) is added to the filter sample to correct for analytical variability.[\[9\]](#)[\[12\]](#)
- The sample is extracted with an appropriate solvent, such as dichloromethane or a mixture of ethyl acetate and triethylamine, using ultrasonication.[\[9\]](#)[\[12\]](#)
- The resulting extract is filtered to remove particulate matter.

#### 2. Derivatization (for GC-MS analysis):

- The solvent is evaporated under a gentle stream of nitrogen.
- The dried residue is derivatized to convert the polar hydroxyl groups of the anhydrosugars into more volatile trimethylsilyl (TMS) ethers. This is typically achieved by adding a silylating agent like N,O-bis(trimethylsilyl)trifluoroacetamide (BSTFA) with trimethylchlorosilane (TMCS) in a solvent such as pyridine.[\[4\]](#)
- The reaction mixture is heated to ensure complete derivatization.

#### 3. Analytical Quantification:

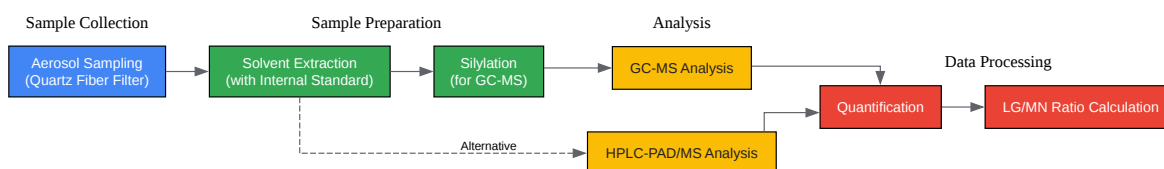
- The derivatized sample is analyzed using Gas Chromatography-Mass Spectrometry (GC-MS).[\[9\]](#)[\[11\]](#) The GC separates the different compounds in the sample, and the MS identifies and quantifies them based on their mass-to-charge ratio and fragmentation patterns.
- Alternatively, High-Performance Anion-Exchange Chromatography with Pulsed Amperometric Detection (HPAE-PAD) or High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS) can be used for direct analysis without derivatization.[\[13\]](#)[\[14\]](#)[\[15\]](#)

#### 4. Data Analysis:

- The concentrations of **levoglucosan** and mannosan are determined by comparing their peak areas to those of known calibration standards.
- The **levoglucosan**-to-mannosan ratio is then calculated from the determined concentrations.

## Experimental Workflow

The following diagram illustrates the key steps in the analytical workflow for determining **levoglucosan** and mannosan ratios in atmospheric aerosol samples.

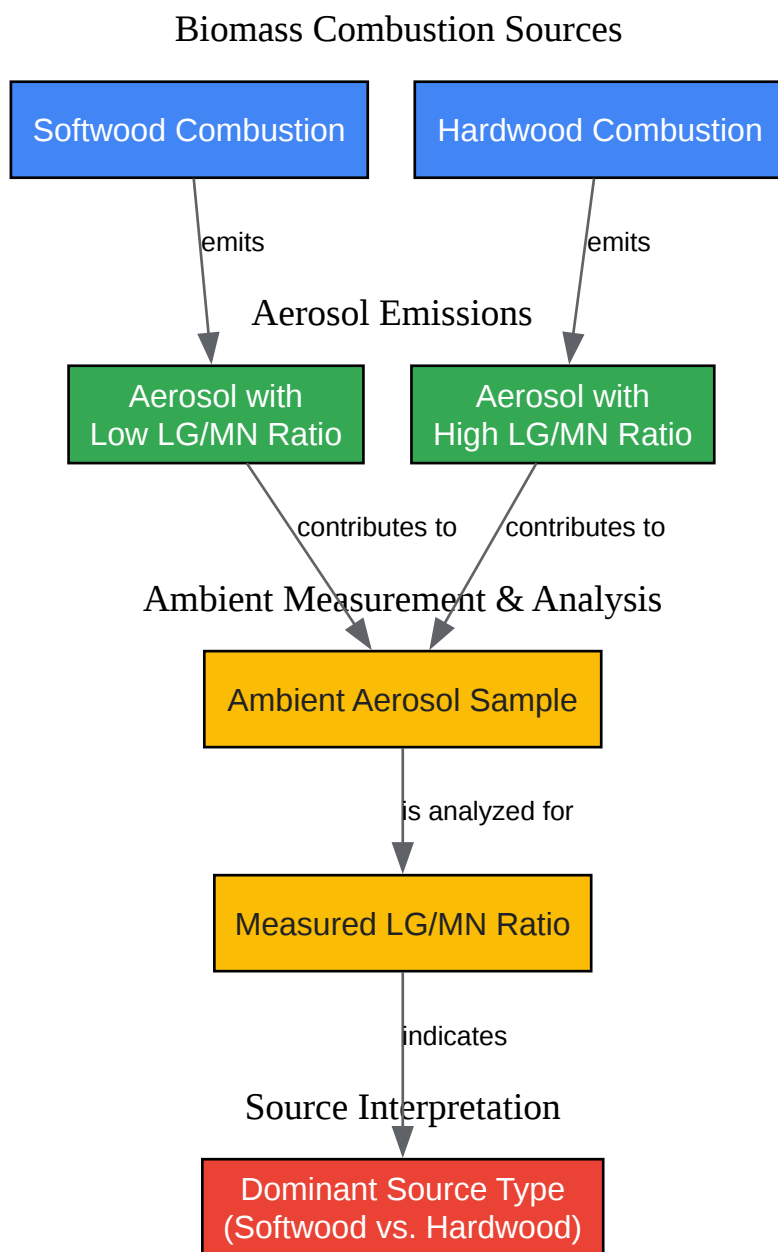


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Caption: Analytical workflow for determining **levoglucosan** and mannosan ratios.

## Logical Relationship for Source Apportionment

The logical flow for using the **levoglucosan** to mannosan ratio in source apportionment studies is depicted in the diagram below.



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